

# Essential Safety and Operational Guide for 3,4,5-Trimethoxyphenylacetonitrile

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## Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetonitrile

Cat. No.: B1346109

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3,4,5-Trimethoxyphenylacetonitrile**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

## Hazard Identification and Safety Data

**3,4,5-Trimethoxyphenylacetonitrile** is classified as a hazardous substance. Below is a summary of its key hazard information.

Identifier	Value
Chemical Name	3,4,5-Trimethoxyphenylacetonitrile
CAS Number	13338-63-1
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	207.23 g/mol
Appearance	Solid
Signal Word	Warning
Hazard Classifications	Acute Toxicity, Oral (Category 4)Acute Toxicity, Dermal (Category 4)Acute Toxicity, Inhalation (Category 4)
Hazard Statements	H302: Harmful if swallowedH312: Harmful in contact with skinH332: Harmful if inhaled
UN Number	3439

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3,4,5-Trimethoxyphenylacetonitrile** to minimize exposure risk.

- **Hand Protection:** Chemical-resistant gloves are required. Nitrile gloves are a suitable option for handling this substance. Always inspect gloves for integrity before use and replace them immediately if they become contaminated.
- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are essential to protect against dust particles and splashes.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.
- **Skin and Body Protection:** A laboratory coat must be worn. For larger quantities or when there is a significant risk of spillage, additional protective clothing such as an apron or coveralls may be necessary.

## Operational Plan for Safe Handling

A systematic approach is crucial when working with **3,4,5-Trimethoxyphenylacetonitrile**. The following workflow outlines the key steps for safe handling from preparation to cleanup.



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**Caption:** Workflow for the safe handling of **3,4,5-Trimethoxyphenylacetonitrile**.

### Experimental Protocols:

- Weighing and Transferring:
  - Perform all manipulations of the solid compound within a chemical fume hood or a ventilated enclosure to minimize inhalation exposure.
  - Use a dedicated, clean spatula and weighing vessel.
  - To prevent dust generation, avoid pouring the solid from a height. Instead, gently scoop and transfer the material.
  - If the compound needs to be dissolved, add the solvent to the vessel containing the solid slowly to avoid splashing.
- Spill Management:
  - In case of a small spill, carefully sweep up the solid material, avoiding dust creation. Use a dampened paper towel to wipe the area after sweeping.
  - Place all contaminated materials into a sealed container labeled as hazardous waste.
  - For larger spills, evacuate the area and follow your institution's emergency procedures.

## Disposal Plan

Proper disposal of **3,4,5-Trimethoxyphenylacetonitrile** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - Unused or waste **3,4,5-Trimethoxyphenylacetonitrile** must be disposed of as hazardous chemical waste.
  - Collect the solid waste in a clearly labeled, sealed, and compatible container. The label should include the full chemical name and the words "Hazardous Waste".
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Contaminated Materials:
  - All materials that have come into contact with **3,4,5-Trimethoxyphenylacetonitrile**, such as gloves, weigh boats, and absorbent paper, must be treated as hazardous waste.
  - Place these items in a designated, labeled hazardous waste container.
- Empty Containers:
  - Empty containers that held **3,4,5-Trimethoxyphenylacetonitrile** should be triple-rinsed with a suitable solvent.
  - The rinsate must be collected and disposed of as hazardous waste.
  - After triple-rinsing, the container can be disposed of as non-hazardous waste, with the label defaced or removed.

Note: Never dispose of **3,4,5-Trimethoxyphenylacetonitrile** down the drain or in the regular trash.

## First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1]

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## References

- 1. fishersci.com [fishersci.com]
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